

Application Notes and Protocols for In Vivo Evaluation of GSK319347A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK319347A

Cat. No.: B1672380

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK319347A is a potent and selective dual inhibitor of TANK-binding kinase 1 (TBK1) and I κ B kinase ϵ (IKK ϵ), with additional inhibitory activity against I κ B kinase 2 (IKK2).^{[1][2]} These kinases are critical components of intracellular signaling pathways that regulate inflammatory and immune responses, primarily through the activation of NF- κ B and interferon regulatory factors (IRFs). By targeting TBK1, IKK ϵ , and IKK2, **GSK319347A** offers a promising therapeutic strategy for a range of inflammatory and autoimmune diseases. These application notes provide detailed protocols for the in vivo evaluation of **GSK319347A** in preclinical models of rheumatoid arthritis, inflammatory bowel disease, and neuroinflammation.

Mechanism of Action

GSK319347A exerts its effects by inhibiting the kinase activity of TBK1, IKK ϵ , and IKK2. These kinases are central to the activation of the canonical and non-canonical NF- κ B signaling pathways, as well as the IRF3/7 pathway, which drives the production of type I interferons. Dysregulation of these pathways is a hallmark of many chronic inflammatory and autoimmune disorders.

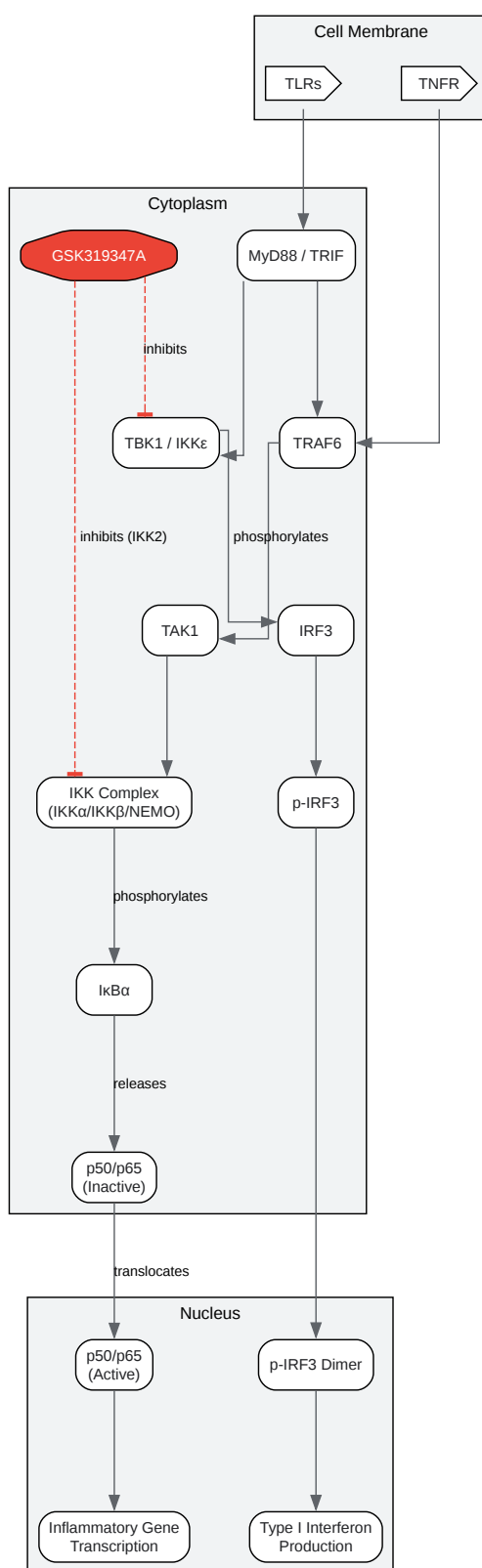
Key Inhibitory Concentrations (IC₅₀):

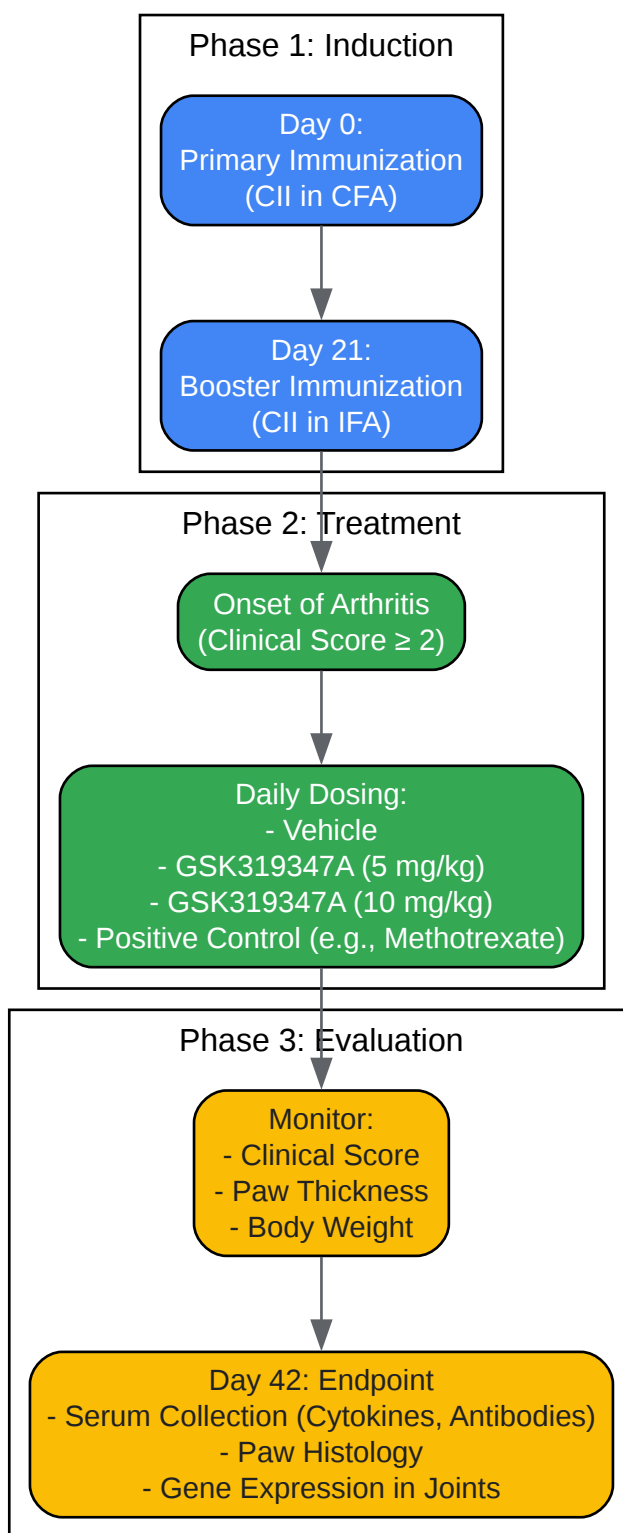
Target Kinase	IC50 (nM)
TBK1	93
IKKε	469
IKK2	790

Table 1: In vitro inhibitory concentrations of **GSK319347A** against target kinases.[1][2]

Signaling Pathway

The diagram below illustrates the central role of TBK1, IKKε, and IKK2 in the NF-κB and IRF signaling pathways, highlighting the points of inhibition by **GSK319347A**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Evaluation of GSK319347A]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672380#gsk319347a-in-vivo-experiment-design\]](https://www.benchchem.com/product/b1672380#gsk319347a-in-vivo-experiment-design)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com